

# In-depth Technical Guide on the Crystal Structure of 1-(4-Nitrophenyl)pyrrolidine

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## Compound of Interest

Compound Name: 1-(4-Nitrophenyl)pyrrolidin-2-one

Cat. No.: B076513

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Note to the Reader: A comprehensive search for the crystal structure of **1-(4-Nitrophenyl)pyrrolidin-2-one** did not yield any publicly available crystallographic data. However, detailed experimental and structural information is available for the closely related compound, 1-(4-Nitrophenyl)pyrrolidine (4NPY). This guide presents a detailed analysis of 4NPY as a representative structure for researchers, scientists, and drug development professionals interested in this chemical scaffold.

## Overview of 1-(4-Nitrophenyl)pyrrolidine (4NPY)

1-(4-Nitrophenyl)pyrrolidine is an organic compound that has been synthesized and characterized for its crystalline properties. The structural and physicochemical analysis of its single crystals provides valuable insights into its molecular conformation, packing, and potential applications in materials science.

## Crystallographic Data

The crystallographic data for 1-(4-Nitrophenyl)pyrrolidine has been determined through single-crystal X-ray diffraction analysis. The key parameters are summarized in the table below for clear reference and comparison.

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pbca
Unit Cell Dimension a	10.3270 (5) Å
Unit Cell Dimension b	9.9458 (6) Å
Unit Cell Dimension c	18.6934 (12) Å
Molecules per Unit Cell (Z)	8

Table 1: Summary of single-crystal X-ray diffraction data for 1-(4-Nitrophenyl)pyrrolidine.[\[1\]](#)

## Experimental Protocols

The following sections detail the methodologies employed in the growth and characterization of 1-(4-Nitrophenyl)pyrrolidine single crystals.[\[1\]](#)

### Single Crystal Growth

High-quality single crystals of 1-(4-Nitrophenyl)pyrrolidine were grown using the slow evaporation solution growth technique.[\[1\]](#) In this method, a saturated solution of the compound is prepared in a suitable solvent and allowed to evaporate slowly at a constant temperature. Over time, as the solvent evaporates and the solution becomes supersaturated, single crystals form and grow.

### Structural and Physicochemical Characterization

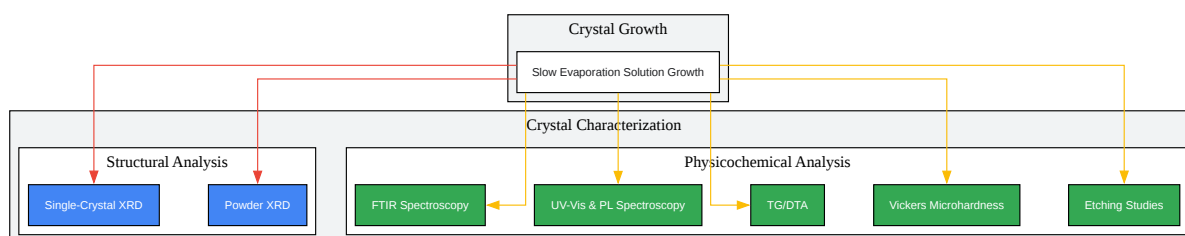
A multi-technique approach was utilized to thoroughly characterize the grown crystals:

- **Single-Crystal X-ray Analysis:** This was the primary technique used to determine the crystal system, space group, and precise unit cell parameters of the compound.[\[1\]](#)
- **Powder X-ray Diffraction (PXRD):** The PXRD pattern was recorded to confirm the high crystalline nature of the grown material.[\[1\]](#)

- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis was performed to identify the functional groups present in the molecular structure of 1-(4-Nitrophenyl)pyrrolidine.[1]
- UV-Visible and Photoluminescence (PL) Spectroscopy: The absorbance and luminescence properties of the crystal were analyzed using UV-Visible and PL spectra.[1]
- Thermal Analysis (TG/DTA): The thermal stability and decomposition behavior of the crystal were investigated using thermogravimetric analysis (TGA) and differential thermal analysis (DTA).[1]
- Vickers Microhardness Measurement: The mechanical strength of the grown crystal was determined through Vickers microhardness tests.[1]
- Etching Studies: The growth features and defects on the crystal surface were analyzed using etching techniques.[1]

## Experimental Workflow Visualization

The logical flow of the experimental procedures for the characterization of 1-(4-Nitrophenyl)pyrrolidine is depicted in the following diagram.



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Experimental workflow for 1-(4-Nitrophenyl)pyrrolidine.

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## References

- 1. Growth and characterization of a new organic single crystal: 1-(4-Nitrophenyl) pyrrolidine (4NPY) - PubMed [pubmed.ncbi.nlm.nih.gov]
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